

# 5-Hexyl-2,2'-bithiophene CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hexyl-2,2'-bithiophene

Cat. No.: B061625

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## 5-Hexyl-2,2'-bithiophene: A Technical Guide

CAS Number: 173448-31-2[1] Molecular Formula: C<sub>14</sub>H<sub>18</sub>S<sub>2</sub> Molecular Weight: 250.42 g/mol [1]  
[2]

This technical guide provides an in-depth overview of **5-Hexyl-2,2'-bithiophene**, a molecule of significant interest in the fields of organic electronics and medicinal chemistry. The information is tailored for researchers, scientists, and professionals involved in drug development and materials science.

## Physicochemical Properties

**5-Hexyl-2,2'-bithiophene** is a substituted bithiophene, a class of organic compounds known for their versatile electronic and biological properties. The addition of a hexyl group enhances its solubility in organic solvents, facilitating its processing for various applications.

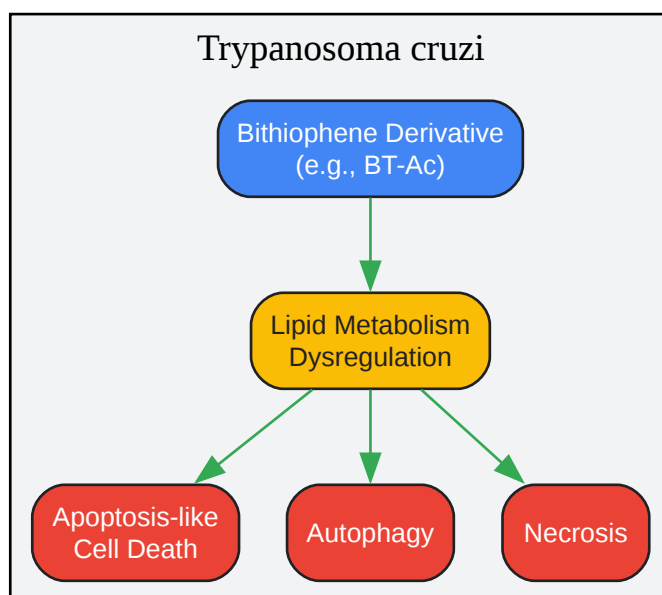
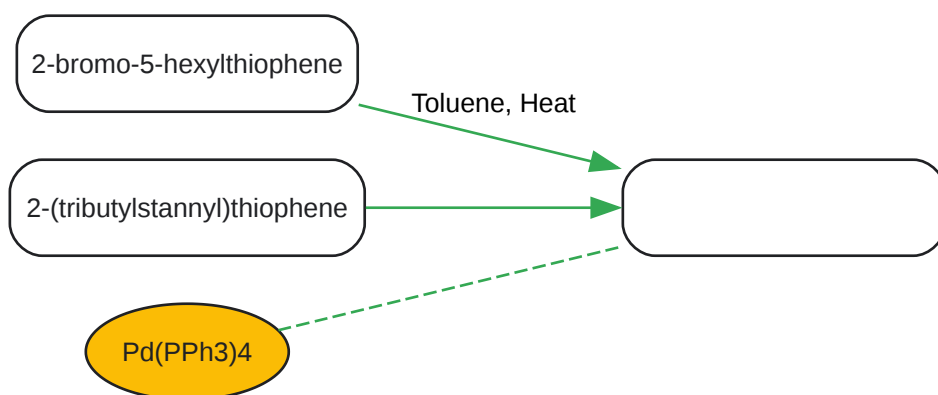
Property	Value	Reference
CAS Number	173448-31-2	[1]
Molecular Weight	250.42 g/mol	[1][2]
Boiling Point	355 °C (lit.)	[2]
Density	1.060 g/mL at 25 °C (lit.)	[2]
Refractive Index	n <sub>20/D</sub> 1.5890 (lit.)	[2]

## Synthesis

The synthesis of **5-Hexyl-2,2'-bithiophene** can be achieved through various cross-coupling reactions, with Stille and Suzuki couplings being the most common methods. These reactions typically involve the coupling of a functionalized thiophene monomer with another thiophene derivative.

### General Synthetic Approach: Stille Coupling

A common synthetic route involves the Stille coupling of 2-bromo-5-hexylthiophene with 2-(tributylstannyl)thiophene in the presence of a palladium catalyst.



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## References

- 1. 173448-31-2|5-Hexyl-2,2'-bithiophene|BLD Pharm [bldpharm.com]
- 2. 5-HEXYL-2 2'-BITHIOPHENE 97 | 173448-31-2 [amp.chemicalbook.com]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)